

An In-depth Technical Guide to the Structure of Tos-PEG3-CH₂COOtBu

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tos-PEG3-CH₂COOtBu

Cat. No.: B1406461

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Tos-PEG3-CH₂COOtBu is a heterobifunctional linker molecule widely utilized in the field of chemical biology and drug development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][2][3] Its structure is meticulously designed to offer specific chemical functionalities at either end of a flexible polyethylene glycol (PEG) spacer. This guide provides a detailed examination of its molecular architecture.

Molecular Structure Overview

The chemical name for **Tos-PEG3-CH₂COOtBu** is tert-butyl 2-(2-(2-(2-(tosyloxy)ethoxy)ethoxy)ethoxy)acetate.[4] The structure can be deconstructed into four primary components: a tosyl (Tos) group, a triethylene glycol (PEG3) spacer, an acetate linker fragment (-CH₂COO-), and a tert-butyl (tBu) ester protecting group.

- Tosyl (Tos) Group:** This functional group, derived from p-toluenesulfonic acid, has the structure (4-methylphenyl)sulfonyl. It is an excellent leaving group, making the terminal oxygen of the PEG chain susceptible to nucleophilic substitution reactions. This reactivity is crucial for conjugating the linker to a desired chemical moiety, often a ligand for a target protein.[5]
- PEG3 Spacer:** This is a short polyethylene glycol chain consisting of three repeating ethylene glycol units (-OCH₂CH₂-). The PEG spacer is hydrophilic, which can improve the

solubility and pharmacokinetic properties of the final PROTAC molecule. Its flexibility allows the two ends of the PROTAC to effectively bind to their respective protein targets.

- **Acetate Group (-CH₂COO-):** This fragment connects the PEG3 spacer to the tert-butyl ester.
- **tert-Butyl (tBu) Ester:** The tert-butyl group serves as a protecting group for the carboxylic acid. This prevents the carboxylate from participating in unwanted side reactions during synthesis. The tert-butyl ester can be selectively removed (deprotected) under acidic conditions to reveal a terminal carboxylic acid, which can then be coupled to another molecule, such as a ligand for an E3 ubiquitin ligase.

The molecule is therefore a linear chain where the tosyl group is attached to one end of the PEG3 spacer, and the other end of the spacer is connected via an ether linkage to an acetate group, which is esterified with a tert-butyl group.

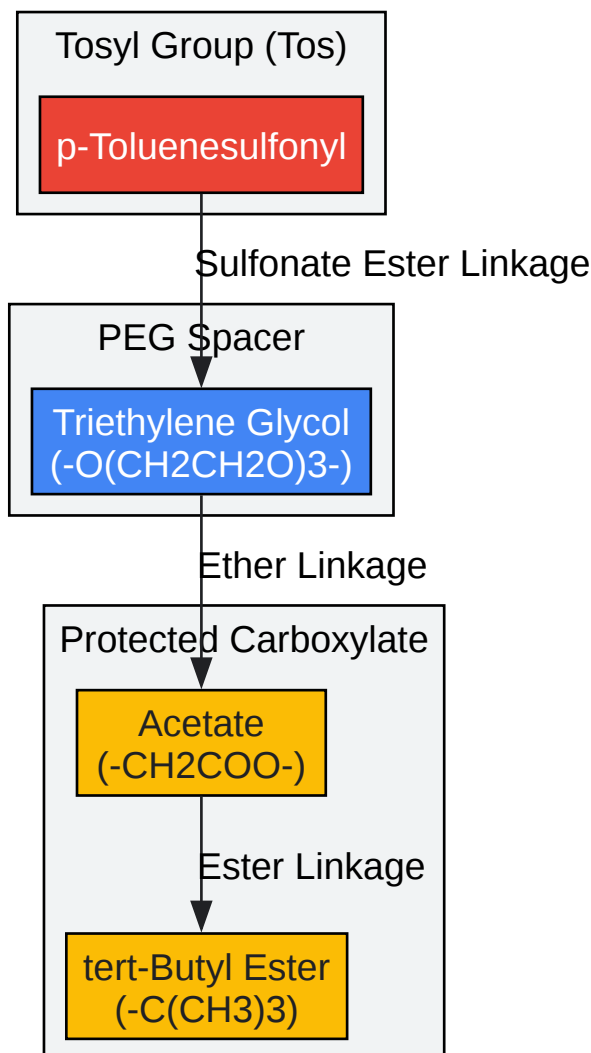
Quantitative Molecular Data

The key physicochemical properties of **Tos-PEG3-CH₂COOtBu** are summarized below.

Property	Value	Reference
CAS Number	1530778-24-5	
Molecular Formula	C ₁₉ H ₃₀ O ₈ S	
Molecular Weight	418.50 g/mol	
SMILES	CC1=CC=C(C=C1)S(=O)(=O)OCCOCCOCCOCC(=O)OC(C)(C)C	
Density	1.2±0.1 g/cm ³	
Boiling Point	517.7±45.0 °C at 760 mmHg	
Flash Point	266.9±28.7 °C	

Structural Connectivity Diagram

The following diagram illustrates the logical connection between the core functional components of the **Tos-PEG3-CH₂COOtBu** molecule.



[Click to download full resolution via product page](#)

Caption: Logical flow of functional groups in **Tos-PEG3-CH₂COOtBu**.

Experimental Protocols

This document focuses on the chemical structure of **Tos-PEG3-CH₂COOtBu**. Detailed experimental protocols for its synthesis or its application in specific bioconjugation or PROTAC formation experiments are beyond this scope and would be highly dependent on the specific substrates and target molecules involved. The synthesis generally involves the tosylation of

triethylene glycol followed by alkylation with a tert-butyl haloacetate. Researchers should consult specialized synthetic chemistry literature for detailed procedural information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tos-PEG3-CH₂COOtBu | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Tos-PEG3-CH₂COOtBu | PEG Linkers | Ambeed.com [ambeed.com]
- 4. Tert-butyl 2-(2-(2-(tosyloxy)ethoxy)ethoxy)acetate [chembk.com]
- 5. PEG3-Tos, 77544-68-4 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of Tos-PEG3-CH₂COOtBu]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1406461#what-is-the-structure-of-tos-peg3-ch2cootbu>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com